

# molecular structure and properties of 2',6'-Dihydroxy-4,4'-dimethoxychalcone

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## Compound of Interest

Compound Name: 2',6'-Dihydroxy-4,4'-dimethoxychalcone

Cat. No.: B600353

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## An In-depth Technical Guide on 2',6'-Dihydroxy-4,4'-dimethoxychalcone

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and biological activities of **2',6'-Dihydroxy-4,4'-dimethoxychalcone**. This chalcone, a member of the flavonoid family, has garnered interest for its potential therapeutic applications. This document summarizes key quantitative data, details experimental protocols for its synthesis and biological evaluation, and visualizes relevant biological pathways and experimental workflows. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the fields of medicinal chemistry, pharmacology, and drug development.

### Molecular Structure and Identification

**2',6'-Dihydroxy-4,4'-dimethoxychalcone** is a natural product belonging to the chalcone class of flavonoids. Its structure is characterized by two aromatic rings joined by a three-carbon  $\alpha,\beta$ -unsaturated carbonyl system.

Chemical Structure:

## Key Identifiers:

Identifier	Value
IUPAC Name	(E)-1-(2,6-dihydroxy-4-methoxyphenyl)-3-(4-methoxyphenyl)prop-2-en-1-one[1]
Molecular Formula	C <sub>17</sub> H <sub>16</sub> O <sub>5</sub> [1]
Molecular Weight	300.31 g/mol [1]
Canonical SMILES	<chem>COC1=CC=C(C=C1)/C=C/C(=O)C2=C(C=C(C=C2O)OC)O</chem> [1]
InChIKey	NXHNEWMDVUHUCV-VMPITWQZSA-N[1]
CAS Number	94441-99-3, 20621-49-2[1]

## Physicochemical Properties

Detailed experimental data on the physicochemical properties of **2',6'-Dihydroxy-4,4'-dimethoxychalcone** are limited. The following table summarizes available computed data. It is important to note that some experimental values found in the literature, such as melting points, often refer to the dihydrochalcone derivative and should be treated with caution.

Table of Physicochemical Properties:

Property	Value	Source
Calculated XLogP3	3.5	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	5	PubChem[1]
Rotatable Bond Count	4	PubChem[1]
Exact Mass	300.09977361 Da	PubChem[1]
Monoisotopic Mass	300.09977361 Da	PubChem[1]
Topological Polar Surface Area	76 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	22	PubChem[1]

#### Solubility:

- Soluble in DMSO.[2]
- General solubility for similar chalcones includes chloroform, dichloromethane, and ethyl acetate.

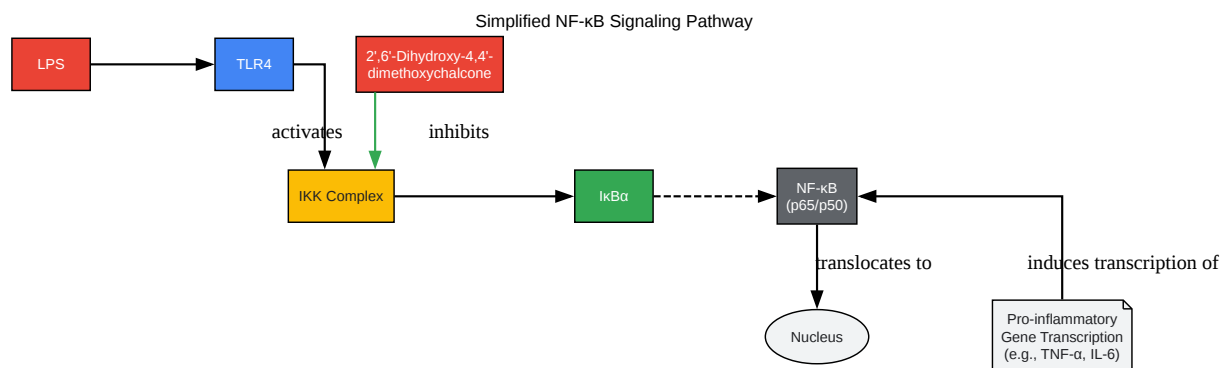
## Biological Activities and Signaling Pathways

Chalcones, as a class, are known to exhibit a wide range of biological activities, including anti-inflammatory, anticancer, and antioxidant effects. While specific studies on **2',6'-Dihydroxy-4,4'-dimethoxychalcone** are not abundant, research on closely related chalcones provides insights into its potential mechanisms of action.

### Anti-inflammatory Activity

Chalcones have been shown to modulate inflammatory pathways. For instance, some chalcone derivatives inhibit the production of nitric oxide (NO) and pro-inflammatory cytokines in lipopolysaccharide (LPS)-stimulated macrophages. This is often achieved through the modulation of the NF-κB and MAPK signaling pathways.

Diagram: Simplified NF-κB Signaling Pathway



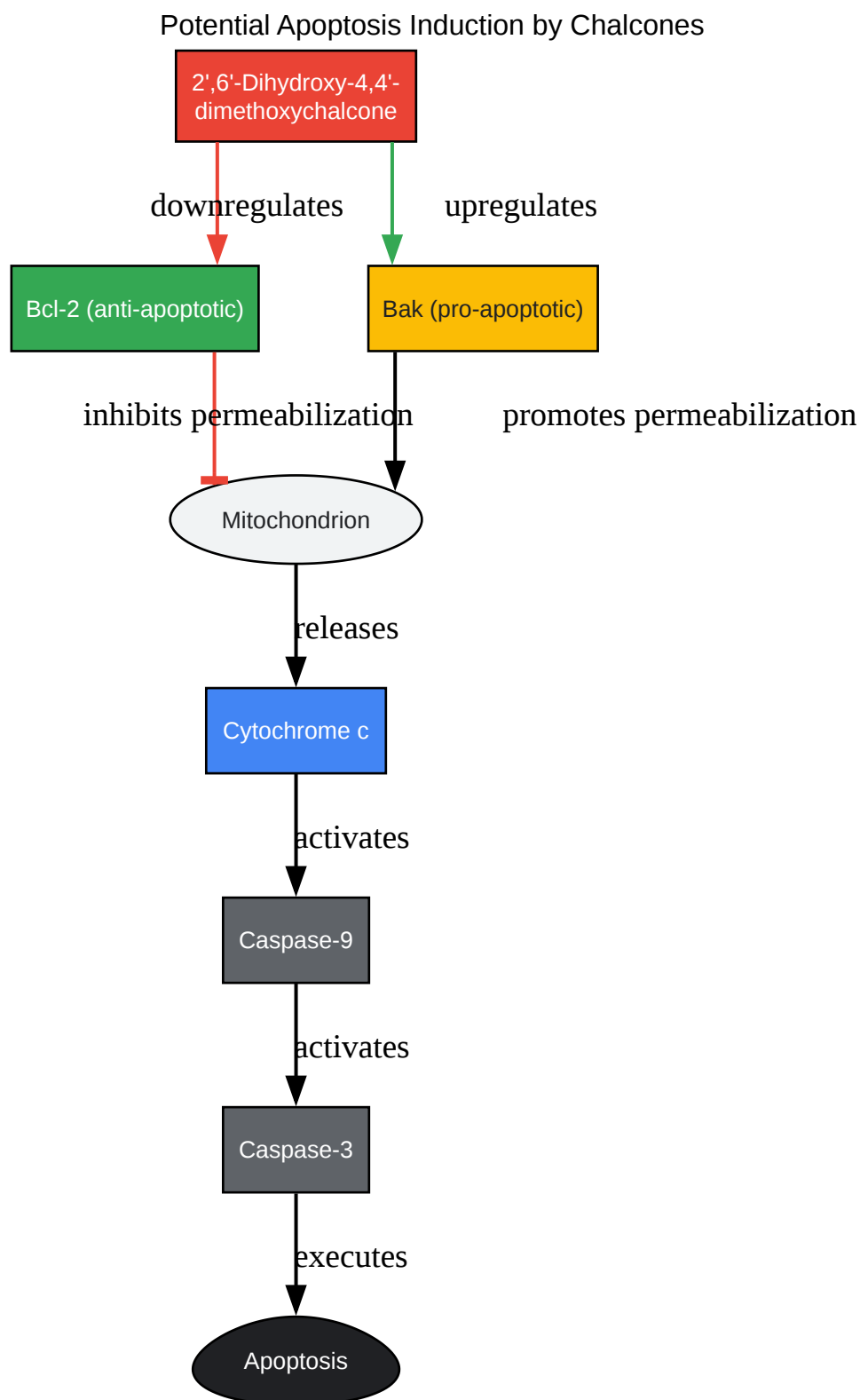
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Caption: Potential inhibition of the NF- $\kappa$ B pathway by **2',6'-Dihydroxy-4,4'-dimethoxychalcone**.

## Anticancer Activity

Several chalcone derivatives have demonstrated cytotoxic effects against various cancer cell lines. The proposed mechanisms often involve the induction of apoptosis and cell cycle arrest. For example, some chalcones can upregulate pro-apoptotic proteins like Bak and downregulate anti-apoptotic proteins such as Bcl-2, leading to the activation of caspases and subsequent apoptosis. They may also induce cell cycle arrest, for instance at the G1 phase, by downregulating cyclins and cyclin-dependent kinases (CDKs).

Diagram: Apoptosis Induction Pathway



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Caption: Chalcones may induce apoptosis via the mitochondrial pathway.

## Antioxidant Activity

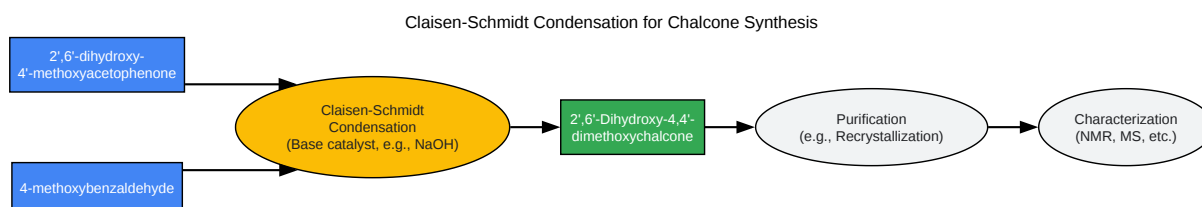
The antioxidant properties of chalcones are often attributed to their ability to scavenge free radicals. The presence of hydroxyl groups on the aromatic rings is crucial for this activity. Assays such as the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay are commonly used to evaluate the antioxidant potential of these compounds.

## Experimental Protocols

### Synthesis of 2',6'-Dihydroxy-4,4'-dimethoxychalcone

The synthesis of chalcones is commonly achieved through the Claisen-Schmidt condensation reaction. This involves the base-catalyzed reaction of an appropriate acetophenone with a benzaldehyde. For the synthesis of **2',6'-Dihydroxy-4,4'-dimethoxychalcone**, 2',6'-dihydroxy-4'-methoxyacetophenone would be reacted with 4-methoxybenzaldehyde.

Diagram: Synthesis Workflow



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Caption: General workflow for the synthesis of **2',6'-Dihydroxy-4,4'-dimethoxychalcone**.

Detailed Protocol (General Procedure):

- **Reactant Preparation:** Dissolve equimolar amounts of 2',6'-dihydroxy-4'-methoxyacetophenone and 4-methoxybenzaldehyde in a suitable solvent such as ethanol.
- **Reaction Initiation:** Add a solution of a strong base, such as sodium hydroxide or potassium hydroxide, dropwise to the reactant mixture with constant stirring at room temperature.

- **Reaction Monitoring:** Monitor the progress of the reaction using thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, neutralize the mixture with a dilute acid (e.g., HCl) and precipitate the product in cold water.
- **Isolation and Purification:** Filter the crude product, wash it with water, and dry it. Purify the product by recrystallization from a suitable solvent (e.g., ethanol).
- **Characterization:** Confirm the structure and purity of the synthesized compound using spectroscopic methods such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry.

## In Vitro Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure cytotoxicity.

### Protocol Outline:

- **Cell Seeding:** Seed cancer cells in a 96-well plate at a specific density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with various concentrations of **2',6'-Dihydroxy-4,4'-dimethoxychalcone** for a defined period (e.g., 24, 48, or 72 hours). Include a vehicle control (e.g., DMSO) and a positive control.
- **MTT Addition:** Add MTT solution to each well and incubate for a few hours, allowing viable cells to reduce the yellow MTT to purple formazan crystals.
- **Formazan Solubilization:** Add a solubilizing agent (e.g., DMSO or isopropanol with HCl) to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the solution at a specific wavelength (usually around 570 nm) using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the  $\text{IC}_{50}$  value (the concentration of the compound that inhibits cell growth by 50%).

## DPPH Radical Scavenging Assay

This assay is used to determine the antioxidant activity of a compound.

Protocol Outline:

- **Sample Preparation:** Prepare different concentrations of **2',6'-Dihydroxy-4,4'-dimethoxychalcone** in a suitable solvent (e.g., methanol).
- **Reaction Mixture:** Add the sample solutions to a solution of DPPH in methanol. A control containing only the solvent and DPPH is also prepared.
- **Incubation:** Incubate the mixtures in the dark at room temperature for a specific time (e.g., 30 minutes).
- **Absorbance Measurement:** Measure the absorbance of the solutions at the characteristic wavelength of DPPH (around 517 nm).
- **Calculation:** Calculate the percentage of DPPH radical scavenging activity using the formula:  $[(\text{Abs\_control} - \text{Abs\_sample}) / \text{Abs\_control}] * 100$ . The EC<sub>50</sub> value (the concentration of the compound that scavenges 50% of the DPPH radicals) can then be determined.

## Conclusion

**2',6'-Dihydroxy-4,4'-dimethoxychalcone** is a promising natural product with potential therapeutic applications stemming from its anticipated anti-inflammatory, anticancer, and antioxidant properties. This guide has provided a summary of its known structural and physicochemical characteristics, along with insights into its potential biological activities and relevant experimental protocols. Further research is warranted to fully elucidate its pharmacological profile and to explore its potential as a lead compound in drug discovery and development. The provided methodologies and visualizations aim to facilitate these future investigations.

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